

Proper Disposal Procedures for ML-193: A Comprehensive Safety Guide

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Compound of Interest

Compound Name: *ML-193*
Cat. No.: *B15623253*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **ML-193**, a selective GPR55 antagonist. Adherence to these guidelines is critical to mitigate risks and ensure compliance with regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **ML-193** is presented below.

Property	Value
Molecular Formula	C ₂₈ H ₂₅ N ₅ O ₄ S
Molecular Weight	527.59 g/mol
CAS Number	713121-80-3
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1]

Experimental Protocols: Disposal and Spill Management

The following protocols are based on standard laboratory safety practices and information from the Safety Data Sheet (SDS) for **ML-193**.[\[1\]](#)

1. Personal Protective Equipment (PPE):

Before handling **ML-193** for any purpose, including disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical safety goggles.[\[1\]](#)
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If working with the compound in powdered form or in a way that may generate dust or aerosols, use a respirator in a well-ventilated area.[\[1\]](#)

2. Step-by-Step Disposal Procedure:

The primary directive for the disposal of **ML-193** is to adhere to all applicable federal, state, and local environmental regulations.[\[1\]](#)

- Step 1: Waste Collection:

- Collect waste **ML-193** and any materials contaminated with it (e.g., pipette tips, weighing paper, contaminated gloves) in a designated, properly labeled hazardous waste container.
- The container must be suitable for chemical waste, in good condition, and kept closed except when adding waste.
- Step 2: Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**ML-193**" or "N-[4-[[3,4-Dimethyl-5-isoxazolyl]amino]sulfonyl]phenyl]-6,8-dimethyl-2-(2-pyridinyl)-4-quinolinecarboxamide".
 - Include the approximate amount of waste.
- Step 3: Storage:
 - Store the waste container in a designated, secure area, away from incompatible materials.
- Step 4: Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **ML-193** down the drain or in regular trash.[\[1\]](#)

3. Spill Cleanup Protocol:

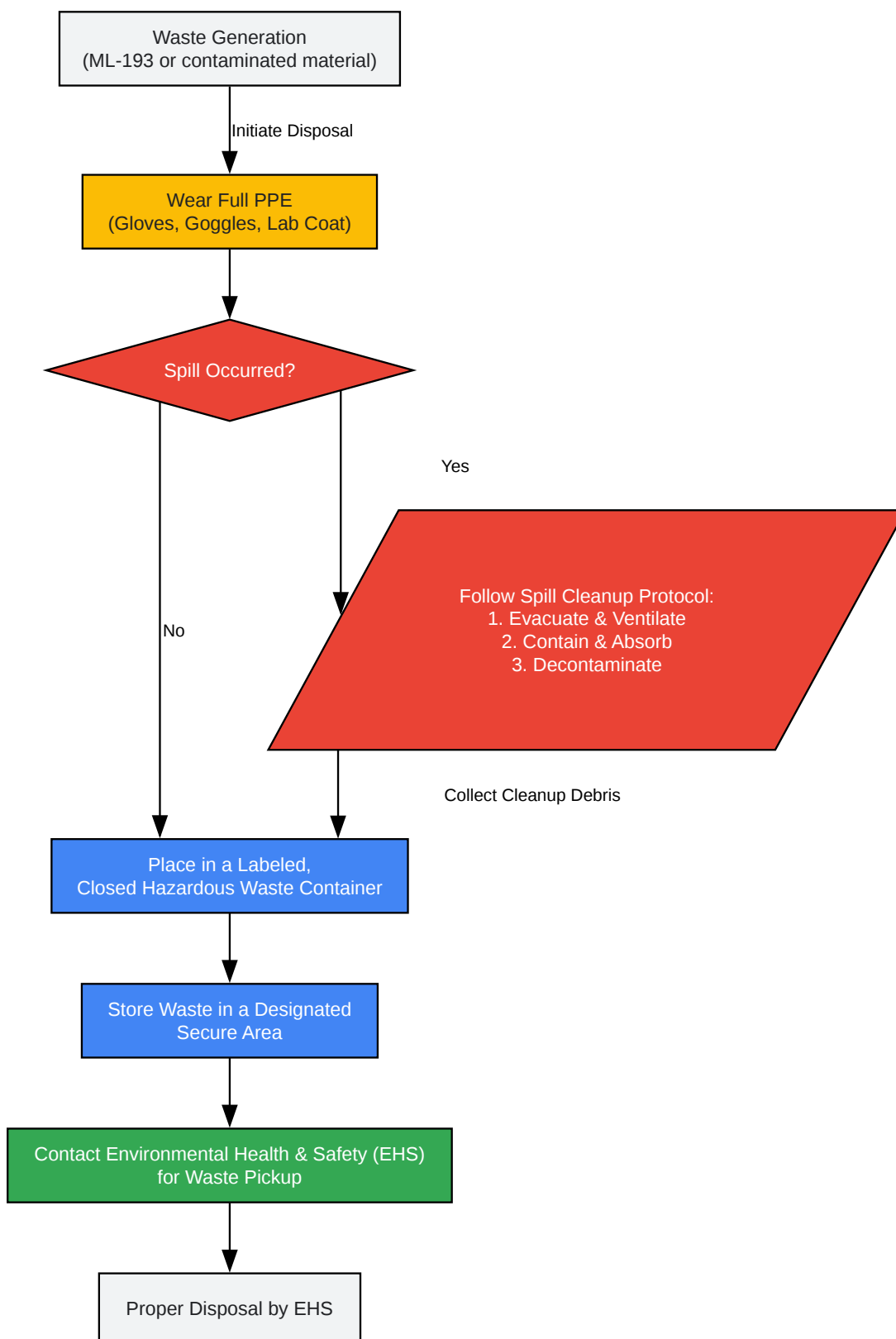
In the event of a spill, follow these procedures immediately:

- Step 1: Evacuate and Ventilate:
 - Evacuate personnel from the immediate spill area and ensure the area is well-ventilated.
[\[1\]](#)
- Step 2: Don PPE:
 - Wear the full personal protective equipment as listed above.[\[1\]](#)
- Step 3: Contain and Absorb:

- For liquid spills, absorb the material with a non-combustible, absorbent material like diatomite or universal binders.[1]
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.[2]
- Step 4: Decontaminate:
 - Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[1]
- Step 5: Dispose of Cleanup Materials:
 - Collect all contaminated cleanup materials and place them in a sealed, labeled hazardous waste container for disposal, following the procedure outlined above.[1]

Logical Workflow for ML-193 Waste Disposal

The following diagram illustrates the decision-making and procedural flow for the safe handling and disposal of **ML-193** waste.



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Caption: Workflow for the safe disposal of **ML-193** waste.

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References

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- [2. gram.edu](https://gram.edu) [gram.edu]
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